

comparative analysis of the detonation properties of various nitropyrazole-based explosives

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Compound of Interest

Compound Name: *1-Nitropyrazole*

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A Comparative Analysis of the Detonation Properties of Nitropyrazole-Based Explosives

For Researchers, Scientists, and Drug Development Professionals

Nitropyrazole-based explosives represent a significant class of energetic materials, offering a range of performance characteristics from high-energy output to remarkable insensitivity. Their unique chemical structures, characterized by a five-membered aromatic ring containing two adjacent nitrogen atoms and multiple nitro groups, contribute to their high heats of formation, density, and thermal stability. This guide provides a comparative analysis of the detonation properties of various nitropyrazole derivatives, supported by experimental data and detailed methodologies, to assist researchers in the selection and development of next-generation energetic materials.

Core Performance Indicators: A Comparative Overview

The performance of an explosive is primarily defined by its detonation velocity and pressure, which are indicative of its power and brisance. Other critical parameters include density, which is directly related to detonation performance, and sensitivity to external stimuli like impact and friction, which dictates its safety and handling characteristics. The following table summarizes

these key properties for a selection of prominent nitropyrazole-based explosives, alongside benchmark compounds like RDX and HMX for context.

Compound	Abbreviation	Density (g/cm³)	Detonation Velocity (km/s)	Detonation Pressure (GPa)	Impact Sensitivity (J)	Friction Sensitivity (N)
3,4,5-Trinitropyrazole	TNP	1.867[1][2]	9.25 (calc.) [1][2]	38.6 (calc.) [1][2]	Comparable to TNT[1][2]	Comparable to HMX[1][2]
1-Methyl-3,4,5-trinitropyrazole	MTNP	1.82[3]	8.65[3]	33.7[3]	Low sensitivity[1]	Low sensitivity
4-Amino-3,5-dinitropyrazole	ADNP	1.90[4]	8.68[4]	32.8[4]	>60[5]	-
4-Nitropyrazole	4-NP	1.52[3]	6.68[3]	18.81[3]	-	-
5,5'-(4-nitro-1H-pyrazole-3,5-diyl)bis(1H-1,2,4-triazole)	-	1.865[6]	8.747[6]	33.6[6]	24[6]	350[6]
Dihydroxyl ammonium salt of compound above	-	1.915[6]	9.077[4]	33.6[4]	>40[4]	-

RDX						
(Reference	RDX	1.80	8.75	34.0	7.5	120
)						
HMX						
(Reference	HMX	1.91	9.10	39.0	7.0	120
)						

Note: "calc." indicates calculated values, typically using software like EXPLO5. The absence of a value indicates that data was not readily available in the surveyed literature.

Experimental Protocols

A clear understanding of the methodologies used to determine the detonation properties is crucial for the interpretation and replication of experimental results.

Detonation Velocity Measurement (Rate Stick Method)

The detonation velocity of an explosive is the speed at which the detonation wave propagates through it. The rate stick method is a common technique for this measurement.

Procedure:

- A cylindrical charge of the explosive material, known as a "rate stick," is prepared with a specific diameter and density.
- Two or more probes (e.g., ionization pins, optical fibers) are inserted into the rate stick at precisely measured distances from each other along its length.
- The explosive is initiated at one end.
- As the detonation wave travels down the rate stick, it triggers each probe sequentially.
- The time intervals between the triggering of successive probes are recorded using a high-speed oscilloscope or a dedicated timing system.
- The detonation velocity is then calculated by dividing the known distance between the probes by the measured time interval.

Detonation Pressure Measurement (Plate Dent Test)

The detonation pressure is a measure of the pressure at the detonation front. The plate dent test is a widely used method to estimate this property.

Procedure:

- A cylindrical charge of the explosive is placed vertically on a standardized witness plate, typically made of steel or aluminum.[4][7]
- The explosive is detonated from the top.
- The force of the detonation creates a dent in the witness plate.
- The depth of this dent is carefully measured.
- The detonation pressure is then inferred by comparing the dent depth to a calibration curve created using explosives with known detonation pressures.[8]

Sensitivity Testing

BAM Impact Sensitivity Test: This test determines the sensitivity of an explosive to impact.

Apparatus: A BAM Fallhammer apparatus is used, which consists of a drop weight of a specified mass that can be released from varying heights onto a sample of the explosive.[9][10]

Procedure:

- A small, measured amount of the explosive is placed in a standardized sample holder.
- The drop weight is released from a specific height, impacting the sample.
- The outcome (explosion or no explosion) is observed.
- The test is repeated multiple times at different drop heights to determine the height at which there is a 50% probability of initiation (H50). This value is often reported in Joules (J).[9][10]

BAM Friction Sensitivity Test: This test assesses the sensitivity of an explosive to frictional stimuli.

Apparatus: The test utilizes a BAM friction apparatus, which consists of a porcelain pin and a movable porcelain plate.[11][12]

Procedure:

- A small amount of the explosive is placed on the porcelain plate.
- The porcelain pin is brought into contact with the explosive with a specific, adjustable load.
- The porcelain plate is then moved back and forth under the pin.
- The test is conducted with different loads to determine the minimum load required to cause an initiation (a crackling sound, smoke, or a flame). This is reported in Newtons (N).[11][13]

Computational Prediction of Detonation Parameters (EXPLO5)

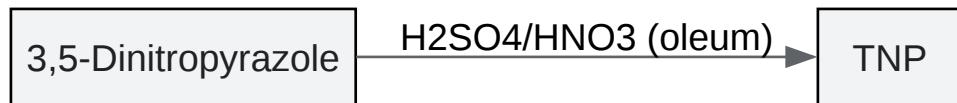
For many novel or difficult-to-handle explosives, detonation parameters are initially predicted using thermochemical codes like EXPLO5. This software calculates the detonation properties based on the explosive's elemental composition, density, and heat of formation. It utilizes equations of state (e.g., Becker-Kistiakowsky-Wilson) to model the behavior of the detonation products and predict parameters such as detonation velocity and pressure.[7][9]

Synthesis of Key Nitropyrazole Explosives

The synthesis routes to these energetic materials are a critical aspect of their evaluation, impacting their cost, purity, and scalability.

Synthesis of 3,4,5-Trinitropyrazole (TNP)

The synthesis of TNP often involves a multi-step process starting from a simpler pyrazole derivative. A common route involves the nitration of 3,5-dinitropyrazole.[14][15]



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Synthesis of TNP.

Procedure:

- 3,5-Dinitropyrazole is dissolved in a mixture of concentrated sulfuric acid and fuming nitric acid (oleum).
- The mixture is carefully heated to introduce the third nitro group onto the pyrazole ring.
- The reaction mixture is then poured into ice water to precipitate the TNP product.
- The crude TNP is filtered, washed, and can be further purified by recrystallization.[14][15]

Synthesis of 4-Amino-3,5-dinitropyrazole (ADNP)

Several synthetic routes to ADNP have been developed, with one of the more efficient methods starting from 4-chloropyrazole.[16]



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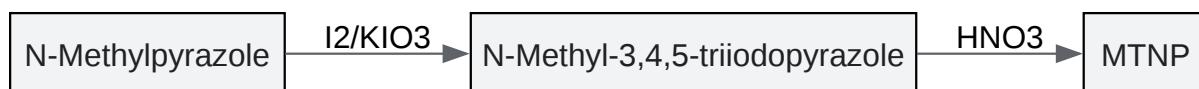
Synthesis of ADNP.

Procedure:

- Nitration: 4-Chloropyrazole is nitrated using a mixture of nitric acid and sulfuric acid to produce 4-chloro-3,5-dinitropyrazole.[17]
- Amination: The resulting 4-chloro-3,5-dinitropyrazole is then reacted with ammonia (in a suitable solvent) to replace the chlorine atom with an amino group, yielding ADNP.[18]
- The product is isolated and purified.

Synthesis of N-Methyl-3,4,5-trinitropyrazole (MTNP)

MTNP is typically synthesized from N-methylpyrazole through a process of iodination followed by nitration.[1][2]



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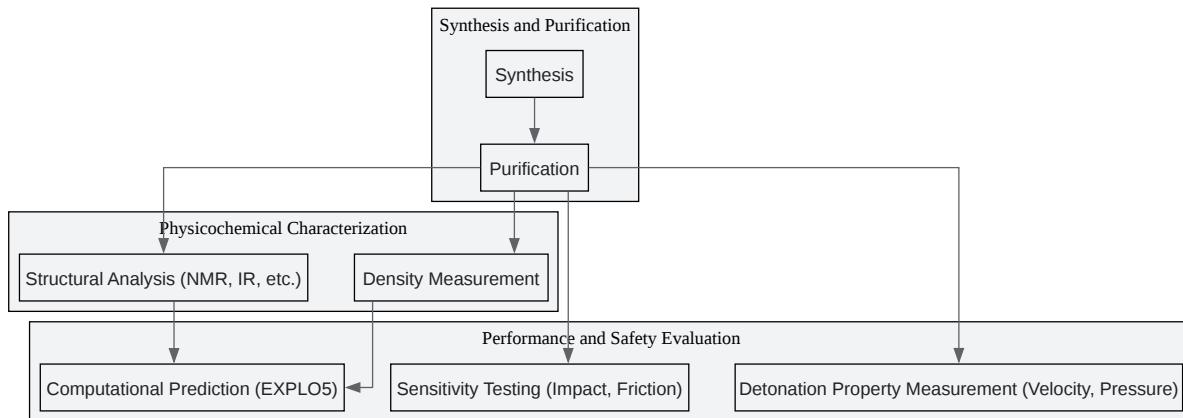
Synthesis of MTNP.

Procedure:

- Iodination: N-methylpyrazole is treated with an iodine/potassium iodate solution to introduce iodine atoms at the 3, 4, and 5 positions of the pyrazole ring.
- Nitration: The resulting N-methyl-3,4,5-triiodopyrazole is then nitrated using concentrated nitric acid, which replaces the iodine atoms with nitro groups to form MTNP.^[1]

Logical Workflow for Explosive Characterization

The development and characterization of a new nitropyrazole-based explosive follows a logical progression from synthesis to performance evaluation.



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Workflow for Characterization.

This guide provides a foundational comparison of the detonation properties of various nitropyrazole-based explosives. The presented data and methodologies are intended to aid researchers in their ongoing efforts to design and synthesize novel energetic materials with tailored performance and safety characteristics. As the field continues to evolve, further research will undoubtedly uncover new derivatives with even more remarkable properties.

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